

Introduction to 5-Chloro-2-fluorophenylboronic Acid

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Compound of Interest

Compound Name: 5-Chloro-2-fluorophenylboronic acid

Cat. No.: B1364591

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5-Chloro-2-fluorophenylboronic acid is a bifunctional organoboron compound that has garnered significant interest as a building block in the synthesis of complex organic molecules. Its utility is most pronounced in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern carbon-carbon bond formation. The strategic placement of the chloro and fluoro substituents on the phenyl ring imparts unique electronic properties that can influence reaction kinetics and the physicochemical characteristics of the resulting products, which are often intermediates in the development of pharmaceuticals and advanced materials.[1]

A fundamental yet often overlooked property that dictates the utility of a solid reagent is its solubility in common organic solvents. Proper solvent selection is paramount for achieving optimal reaction conditions, maximizing yields, and ensuring the reproducibility of synthetic protocols. This guide aims to provide a detailed understanding of the solubility profile of **5-chloro-2-fluorophenylboronic acid**.

Physicochemical Properties

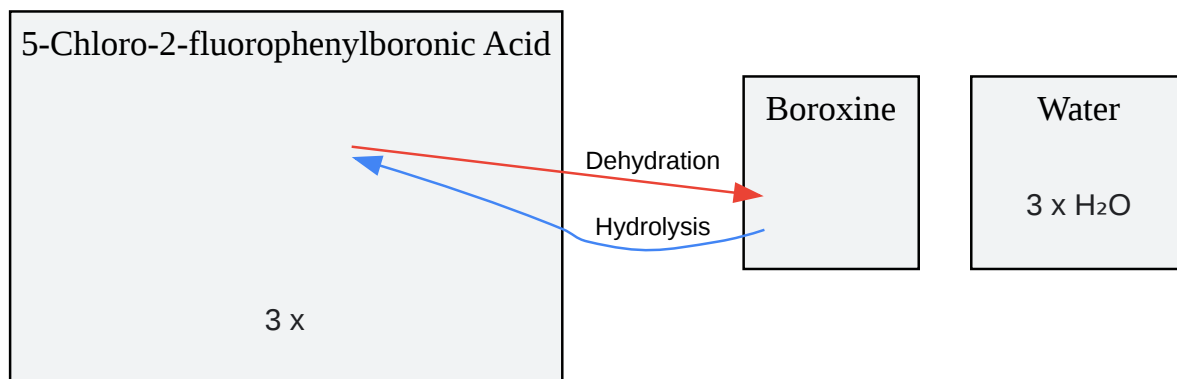
Property	Value	Source
CAS Number	352535-83-2	[1]
Molecular Formula	C ₆ H ₅ BClFO ₂	[1]
Molecular Weight	174.37 g/mol	[1]
Appearance	White to off-white solid/crystalline powder	[1]
Melting Point	122-127 °C	[1]

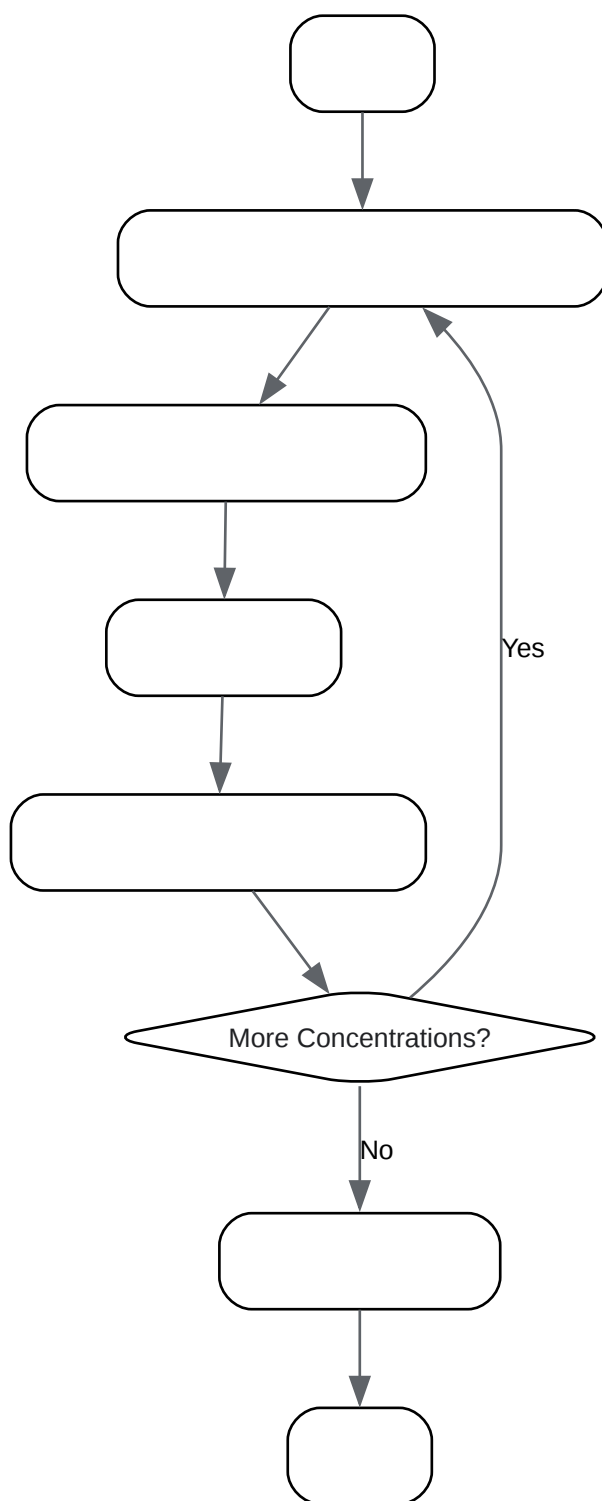
The Complex Nature of Arylboronic Acid Solubility

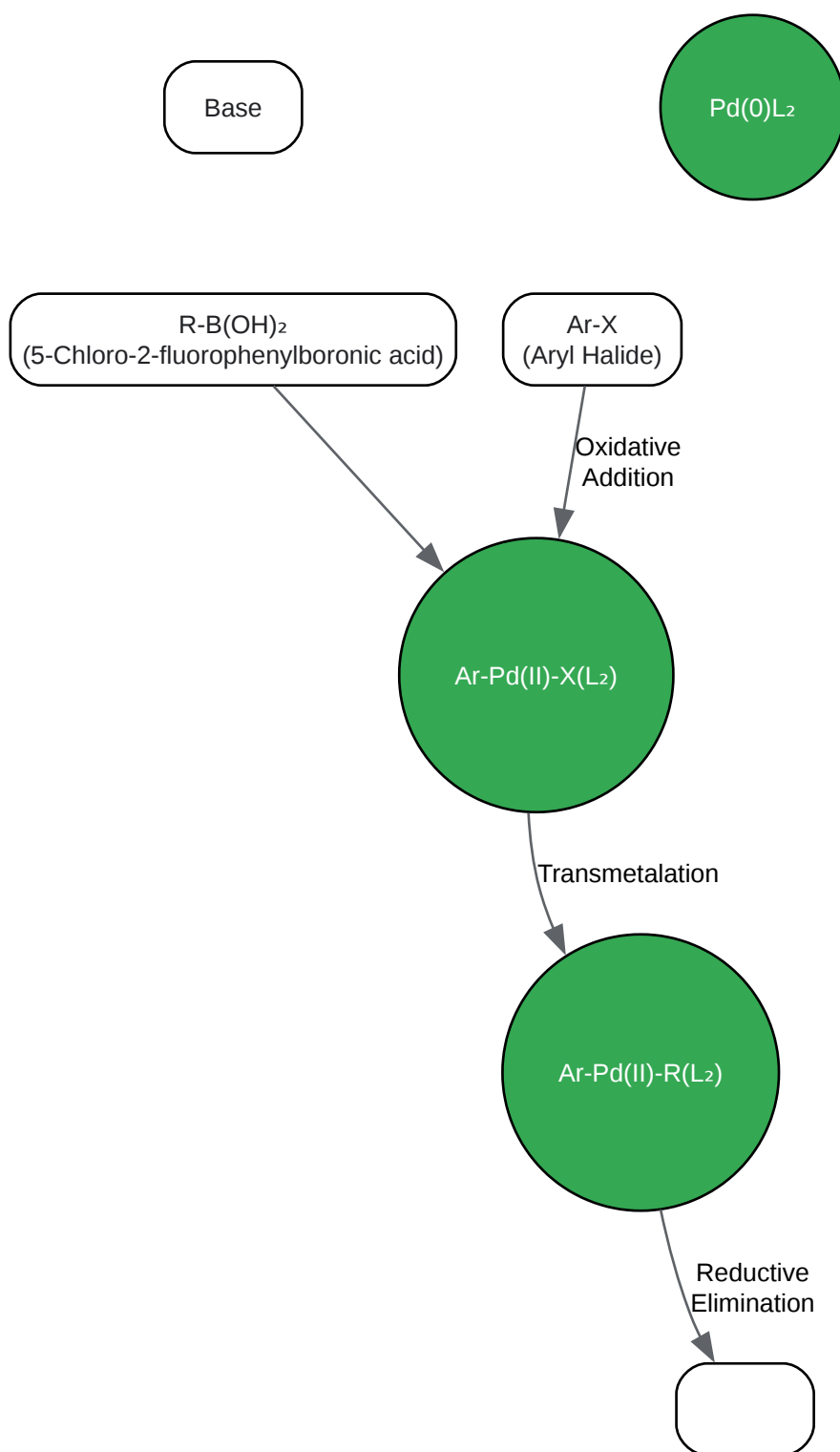
The dissolution of arylboronic acids is a more complex phenomenon than that of typical organic solids. This complexity primarily arises from the propensity of boronic acids to exist in equilibrium with their cyclic trimeric anhydrides, known as boroxines.

The Boronic Acid-Boroxine Equilibrium

In the solid state and in solution, three molecules of a boronic acid can undergo dehydration to form a six-membered ring composed of alternating boron and oxygen atoms. This equilibrium is influenced by several factors, including the electronic nature of the substituents on the aryl ring, the solvent, temperature, and the presence of water.







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References

- 1. 5-CHLORO-2-FLUOROPHENYLBORONIC ACID | 352535-83-2 [chemicalbook.com]
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